

An In-depth Technical Guide to 1-(N-Pentyl)cyclopentanol

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Compound of Interest

Compound Name: 1-(N-Pentyl)cyclopentanol

CAS No.: 194800-16-3

Cat. No.: B071556

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(N-Pentyl)cyclopentanol, a tertiary alcohol with the CAS number 194800-16-3, is a valuable building block in organic synthesis.^{[1][2]} Its unique structure, featuring a cyclopentyl ring and a pentyl chain attached to a hydroxyl-bearing carbon, makes it a target of interest for the development of novel chemical entities. This guide provides a comprehensive overview of its synthesis, properties, and handling, with a focus on practical applications for professionals in the research and development sectors.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **1-(N-Pentyl)cyclopentanol** is fundamental to its application in research and development.

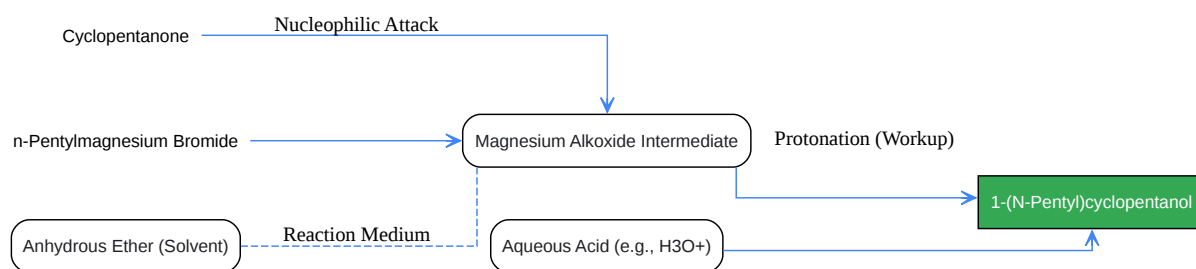
Property	Value	Source
CAS Number	194800-16-3	[1][2]
Molecular Formula	C10H20O	[1][2][3]
Molecular Weight	156.27 g/mol	[1][3]
IUPAC Name	1-pentylcyclopentan-1-ol	[3]
Synonyms	1-(n-Amyl)cyclopentanol, 1-Pentylcyclopentanol	[2]
Appearance	Colorless liquid (presumed)	
Boiling Point	Not explicitly stated, but likely >150°C	
Flash Point	82°C (180°F)	
Vapor Pressure	0.0578 mmHg at 25°C	[1]

Synthesis of 1-(N-Pentyl)cyclopentanol

The most common and efficient method for the synthesis of **1-(N-Pentyl)cyclopentanol** is the Grignard reaction.[4][5][6] This powerful carbon-carbon bond-forming reaction involves the addition of an organomagnesium halide (Grignard reagent) to a carbonyl compound.[5][6]

Reaction Principle

The synthesis of this tertiary alcohol is achieved by reacting cyclopentanone with n-pentylmagnesium bromide. The nucleophilic pentyl group of the Grignard reagent attacks the electrophilic carbonyl carbon of cyclopentanone, leading to the formation of a magnesium alkoxide intermediate. Subsequent acidic workup protonates the alkoxide to yield the final product, **1-(N-Pentyl)cyclopentanol**.



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Sources

- 1. [guidechem.com](https://www.guidechem.com) [guidechem.com]
- 2. [echemi.com](https://www.echemi.com) [echemi.com]
- 3. 1-(n-Pentyl)cyclopentanol | C₁₀H₂₀O | CID 549095 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. [m.youtube.com](https://www.m.youtube.com) [m.youtube.com]
- 5. Grignard Reaction [organic-chemistry.org]
- 6. [organicchemistrytutor.com](https://www.organicchemistrytutor.com) [organicchemistrytutor.com]
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